

Preparation of 4-Methylumbelliferyl- β -D-lactoside Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: 4-Methylumbelliferyl-beta-D-lactoside

Cat. No.: B1246475

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This document provides detailed application notes and protocols for the preparation of a stock solution of 4-Methylumbelliferyl- β -D-lactoside, a fluorogenic substrate used for the detection of β -lactosidase activity.

Introduction

4-Methylumbelliferyl- β -D-lactoside (MUL) is a non-fluorescent molecule that is hydrolyzed by the enzyme β -lactosidase to yield D-lactose and the highly fluorescent compound 4-methylumbelliferone (4-MU). The intensity of the fluorescence is directly proportional to the β -lactosidase activity, making MUL a sensitive substrate for enzyme assays. Accurate preparation of the stock solution is critical for obtaining reliable and reproducible results in these assays.

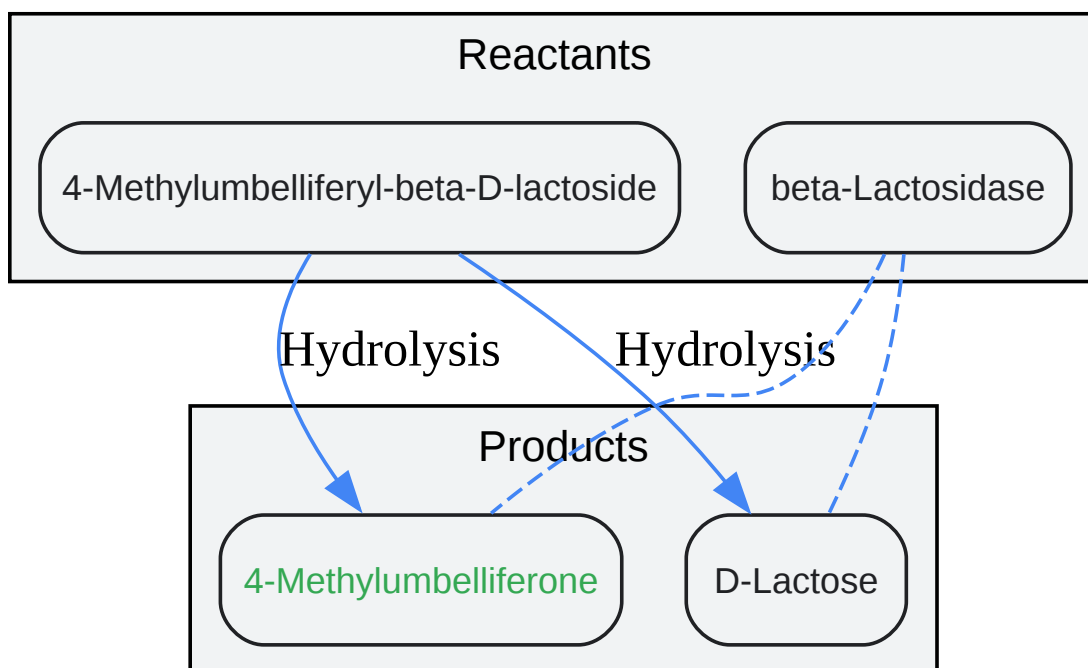
Quantitative Data Summary

The following table summarizes the key quantitative data for 4-Methylumbelliferyl- β -D-lactoside.

Property	Value	Reference
Molecular Weight	500.45 g/mol	
Appearance	White to off-white solid	[1]
Solubility in Water	9.80-10.20 mg/mL (with heating)	[1]
Solubility in Organic Solvents	Soluble in Dimethylformamide (DMF)	[1]
Storage Temperature (Solid)	-20°C	[1][2][3]
Storage Conditions	Store in the dark, under desiccating conditions	[2]
Excitation Wavelength (of 4-MU)	~360 nm	
Emission Wavelength (of 4-MU)	~450 nm	

Signaling Pathway

The enzymatic reaction of β -lactosidase with 4-Methylumbelliferyl- β -D-lactoside is a single-step hydrolysis reaction. The diagram below illustrates this process.

Enzymatic Hydrolysis of 4-Methylumbelliferyl- β -D-lactoside

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Caption: Enzymatic cleavage of 4-Methylumbelliferyl- β -D-lactoside by β -lactosidase.

Experimental Protocols

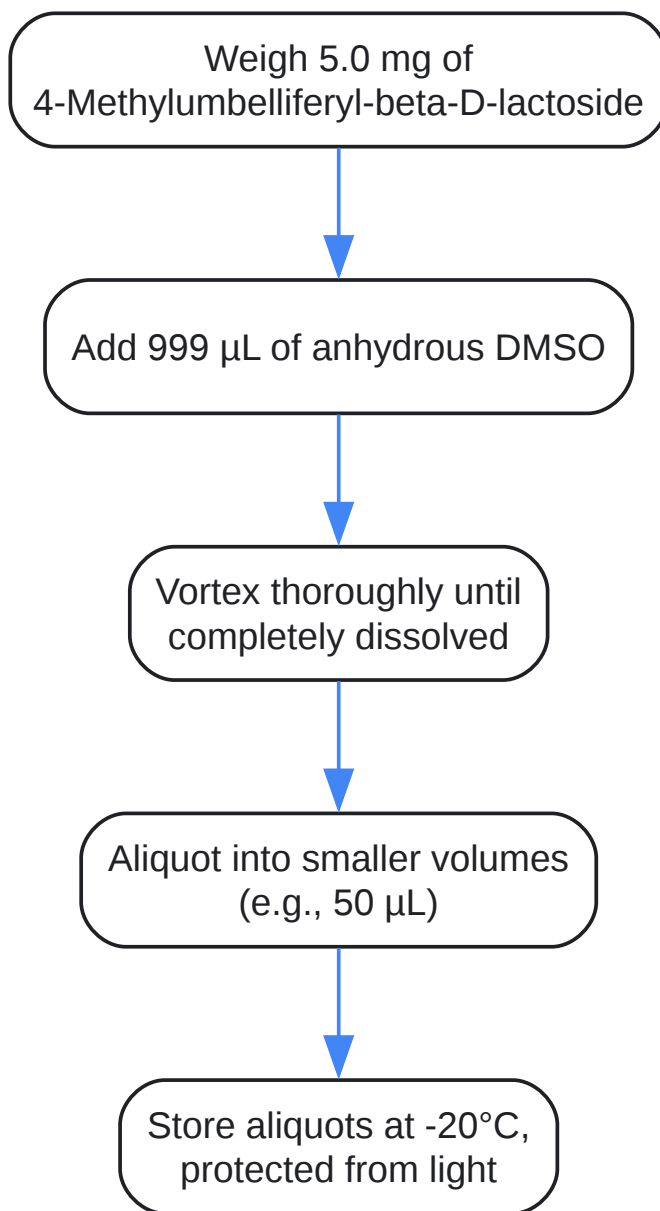
Materials

- 4-Methylumbelliferyl- β -D-lactoside (solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Nuclease-free water
- Microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes and sterile tips

Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of 4-Methylumbelliferyl- β -D-lactoside in DMSO.

Workflow for Preparing 10 mM Stock Solution



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Caption: Step-by-step workflow for preparing the stock solution.

Procedure:

- Calculate the required mass: To prepare a 10 mM stock solution, weigh out 5.0 mg of 4-Methylumbelliferyl- β -D-lactoside.
 - Calculation: $500.45 \text{ g/mol (MW)} \times 0.010 \text{ mol/L} = 5.0045 \text{ g/L} = 5.0 \text{ mg/mL}$
- Dissolve in DMSO: Add 999 μL of anhydrous DMSO to the vial containing the weighed substrate.
- Ensure complete dissolution: Vortex the solution thoroughly until all the solid has dissolved. Gentle warming in a 37°C water bath may be required to aid dissolution.
- Aliquot for storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 50 μL) in microcentrifuge tubes.
- Store properly: Store the aliquots at -20°C, protected from light. When stored correctly, the stock solution is stable for several months.

Preparation of a Working Solution

The stock solution must be diluted to the desired working concentration in an appropriate assay buffer immediately before use. The optimal working concentration may vary depending on the specific assay conditions and enzyme concentration. A common starting point is a final concentration of 100 μM .

Example Dilution to 100 μM :

- Thaw one aliquot of the 10 mM stock solution on ice.
- For every 1 mL of assay buffer, add 10 μL of the 10 mM stock solution.
- Mix well by gentle inversion.
- Use the freshly prepared working solution immediately in the β -lactosidase assay.

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including gloves and safety glasses, when handling the solid compound and its solutions.
- Handle DMSO with care as it can facilitate the absorption of other chemicals through the skin.
- Refer to the Safety Data Sheet (SDS) for 4-Methylumbelliferyl- β -D-lactoside and DMSO for complete safety information.

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References

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- 2. 4-Methylumbelliferyl Beta-D-lactoside (CAS 84325-23-5) | Abcam [abcam.com]
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